

Personal protective equipment for handling 16:0 Lyso PS

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Compound of Interest

Compound Name: 16:0 Lyso PS

Cat. No.: B15548141

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Essential Safety and Handling Guide for 16:0 Lyso PS

This guide provides crucial safety, handling, and disposal information for researchers, scientists, and drug development professionals working with **16:0 Lyso PS** (1-Palmitoyl-2-hydroxy-sn-glycero-3-phospho-L-serine). The toxicological and pharmacological properties of this compound are not fully known, and it should be handled with prudent laboratory practices for chemicals of unknown toxicity.^[1] This material is intended for research use only.^{[1][2]}

Chemical and Physical Properties

A summary of the key physical and storage information for **16:0 Lyso PS** is provided below.

Property	Data	Reference
Alternate Names	16:0 LPS, 1-Palmitoyl-2-hydroxy-sn-glycero-3-phospho-L-serine	[1]
Molecular Formula	C22H43NNaO9P	[1]
Molecular Weight	519.54 g/mol	[1][3]
Form	Powder / Crystalline Solid	[3][4]
Storage Temperature	Store dry at -20°C. Stock solutions should be stored at -20°C or below.	[1][3][4]
Solubility	Methanol (>1 mg/mL), Ethanol (~5 mg/mL), DMSO & DMF (~30 mg/mL)	[1][4]

Personal Protective Equipment (PPE)

Given that the substance's hazards are not fully characterized, a comprehensive approach to PPE is essential to minimize exposure.[4] Adherence to standard laboratory safety protocols is required. The following table outlines the recommended PPE for handling **16:0 Lyso PS**, particularly in its powder form.

Protective Equipment	Specification and Use
Respiratory Protection	A NIOSH-approved respirator or mask should be worn to prevent inhalation of dust when handling the powder form. ^[5]
Eye Protection	Chemical safety glasses or goggles are required to protect against dust particles and potential splashes. ^{[5][6]}
Hand Protection	Chemical-resistant gloves (e.g., disposable nitrile gloves) are mandatory to avoid skin contact. ^{[5][6]} Change gloves immediately if contaminated.
Body Protection	A lab coat or other protective clothing must be worn to prevent contamination of personal clothing. ^{[5][6]}

Operational and Disposal Plans

Proper operational procedures and waste disposal are critical for maintaining a safe laboratory environment. The following step-by-step guidance covers the lifecycle of the chemical in the lab, from receipt to disposal.

Handling and Storage Protocol

- Receiving and Inspection: Upon receipt, inspect the container for damage. Verify that the product name matches the order.
- Storage: Store the container in a designated, well-marked location at -20°C, away from incompatible materials.^{[1][3]}
- Preparation for Use:
 - Before opening, allow the container to equilibrate to room temperature in a desiccator to prevent condensation.

- Conduct all weighing and solution preparation in a well-ventilated area or a chemical fume hood to prevent dust accumulation and inhalation.[5]
- Weighing: Handle the powder carefully to minimize dust generation. Use appropriate tools (e.g., anti-static spatulas).
- Dissolving: To create a stock solution, dissolve the solid in an appropriate solvent like methanol, ethanol, DMSO, or DMF.[1][4] If preparing aqueous solutions from a stock, it is recommended not to store the aqueous solution for more than one day.[4]
- Post-Handling: After handling, wash hands and arms thoroughly.[4] Clean all equipment and the work area to prevent cross-contamination.

Spill and Accidental Release Measures

- Evacuate: If a significant spill occurs, evacuate the immediate area.
- Protect: Ensure you are wearing the appropriate PPE as detailed above before attempting to clean the spill.
- Contain and Clean: For a powder spill, gently cover it to avoid dispersing dust. Collect the spilled material using tools that will not generate dust (e.g., a wet paper towel or a HEPA-filtered vacuum).
- Package: Place the collected material and any contaminated cleaning supplies into a sealed, properly labeled container for disposal.[5]
- Decontaminate: Clean the spill area with an appropriate solvent or detergent.

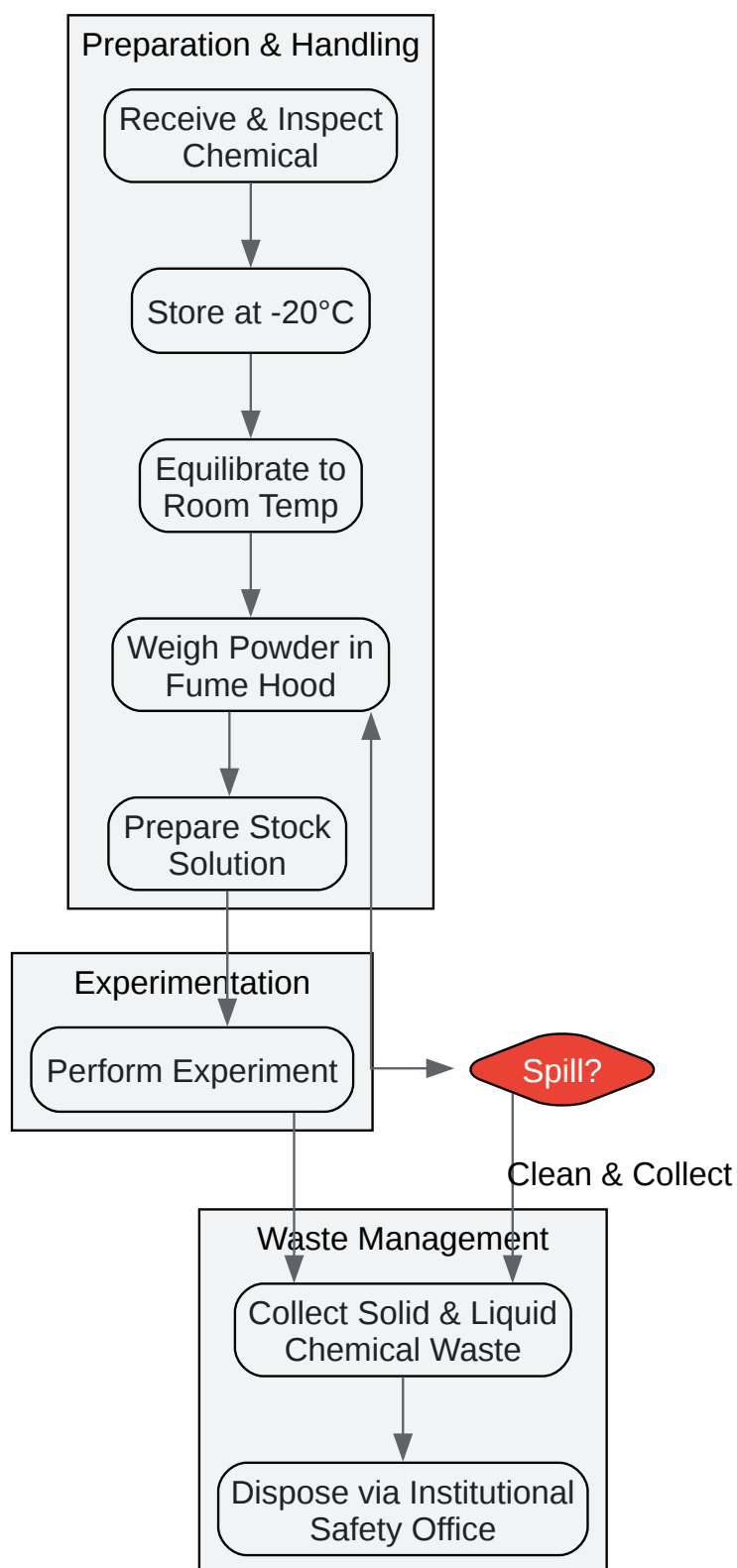
Disposal Plan

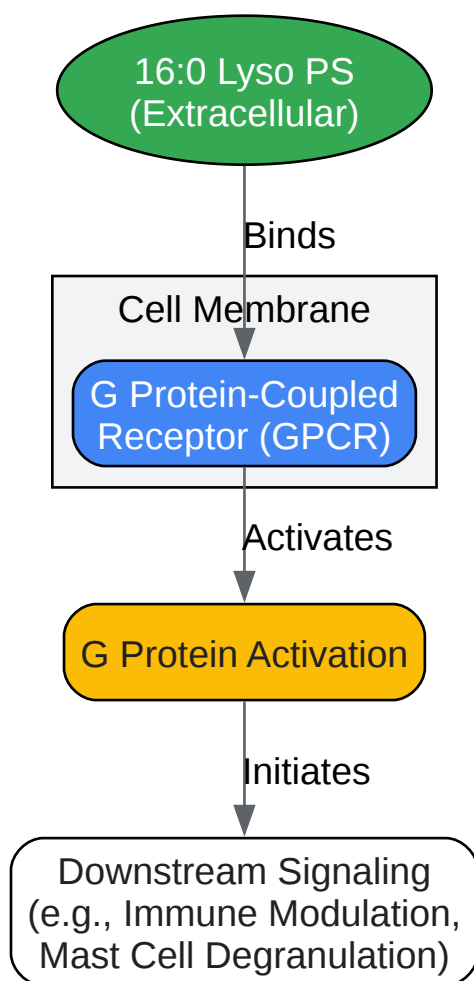
- Waste Collection: Dispose of unused **16:0 Lyso PS** and any contaminated disposable labware (e.g., pipette tips, tubes, gloves) as chemical waste.
- Containerization: Collect solid waste in a clearly labeled, sealed container. Collect solvent waste in an appropriate, labeled solvent waste container.

- Institutional Guidelines: Follow all local, state, and federal regulations, as well as your institution's specific guidelines for chemical waste disposal. Do not dispose of this chemical down the drain or in the regular trash.

Visualized Workflows and Pathways

The following diagrams illustrate the standard workflow for safely handling **16:0 Lyso PS** and a generalized signaling pathway for lysophospholipids.





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